

Safeguarding Your Research: A Comprehensive Guide to Handling H3B-120

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Compound of Interest		
Compound Name:	H3B-120	
Cat. No.:	B2546073	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **H3B-120**, a selective carbamoyl phosphate synthetase 1 (CPS1) inhibitor with antitumor activity. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Essential Safety and Handling Information

While a specific, comprehensive Safety Data Sheet (SDS) for **H3B-120** is not publicly available, we can extrapolate essential safety precautions based on its nature as a research chemical and data from similar compounds. The following recommendations are based on general laboratory safety principles for handling potent, powdered chemical agents.

Always consult your institution's specific safety protocols and the supplier's provided documentation before handling any new chemical.

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the most critical line of defense against accidental exposure.



PPE Category	Item	Specification
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile or other chemically resistant gloves	Inspect gloves for integrity before each use and change them frequently.
Body Protection	Laboratory coat	Should be fully buttoned. Consider a disposable gown for weighing and aliquoting.
Respiratory Protection	NIOSH-approved respirator	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to avoid inhalation of dust particles.

Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate potential harm.

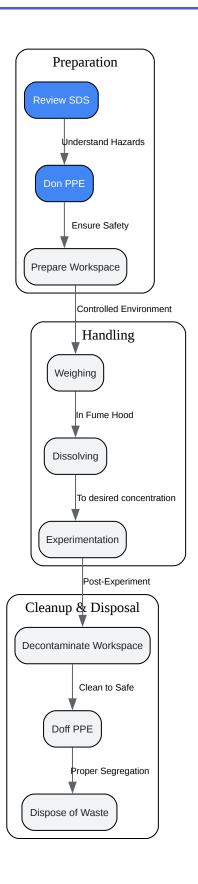


Emergency Scenario	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
Spill	For a small spill of the powder, carefully wipe it up with a damp paper towel to avoid creating dust. For a larger spill, or a spill of the compound in solvent, use an appropriate chemical absorbent. Evacuate the area if necessary and contact your institution's environmental health and safety department.

Operational Plan for Handling H3B-120

A structured workflow is essential for minimizing risk and ensuring the integrity of your experiments.





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Figure 1: Safe handling workflow for H3B-120.





Disposal Plan

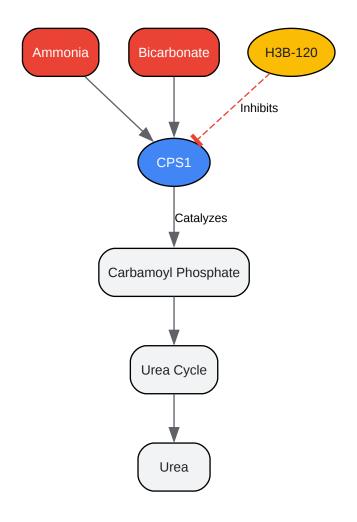
Proper disposal of **H3B-120** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure	
Unused H3B-120 Powder	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow your institution's chemical waste guidelines.	
H3B-120 in Solution	Collect in a designated, labeled hazardous waste container. Do not pour down the drain.	
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.	
Contaminated PPE (e.g., gloves, disposable gowns)	Place in a sealed bag and dispose of as solid hazardous waste.	

Mechanism of Action: Inhibition of the Urea Cycle

H3B-120 is a highly selective, competitive, and allosteric inhibitor of carbamoyl phosphate synthetase 1 (CPS1).[1] CPS1 is a mitochondrial enzyme that catalyzes the first and rate-limiting step of the urea cycle. This cycle is essential for the detoxification of ammonia, a byproduct of amino acid metabolism, by converting it into urea for excretion. By inhibiting CPS1, **H3B-120** disrupts this process.





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Figure 2: Simplified diagram of H3B-120's inhibition of CPS1 in the urea cycle.

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References

- 1. medchemexpress.com [medchemexpress.com]
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